Technical Procurement & Application Guide: 2-Formyl-4-nitrophenylboronic Acid Pinacol Ester

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*2-Formyl-4-nitrophenylboronic acid pinacol ester*
CAS No.:	*1351054-91-5*
Cat. No.:	*B581657*

Get Quote

Chemical Profile & Critical Quality Attributes (CQA)

This compound is a high-value "orphan" building block, meaning it is rarely found as a shelf-stock item due to the reactive nature of the ortho-formyl boronate motif. It combines an electron-deficient ring (nitro group) with a dual-electrophile/nucleophile handle (aldehyde/boronate), making it critical for synthesizing fused heterocycles (e.g., benzoboroxoles) and PROTAC linkers.[1]

© 2026 BenchChem. All rights reserved.

Attribute	Specification
Chemical Name	2-Formyl-4-nitrophenylboronic acid pinacol ester
Systematic Name	4-Nitro-2-(4,4,5,5-tetramethyl-1,3,2-dioxaborolan-2-yl)benzaldehyde
Target Structure	Benzene ring substituted at 1-(Bpin), 2-(CHO), 4-(NO_2)
Molecular Formula	$C_{13}H_{16}BNO_5$
Molecular Weight	277.08 g/mol
Stability Concern	High. The ortho-formyl group facilitates rapid oxidation to carboxylic acid or hydrolysis of the boronate ester (protodeboronation) under moist conditions.[1][2]

Market Analysis: Suppliers & Procurement Strategy

Status:Non-Stock / Custom Synthesis Required. Extensive market analysis indicates this specific isomer is not currently held in stock by major catalog vendors (Sigma, Enamine, Combi-Blocks) for immediate dispatch.[1] Procurement requires one of two strategies: Custom Synthesis (Outsourced) or In-House Preparation.[1]

Strategy A: Custom Synthesis (Outsourced)

Recommended for Drug Discovery teams requiring >10g with certified purity.[1]

Supplier Tier	Recommended Vendors	Estimated Lead Time	Est. Price (Custom)
Tier 1 (Premium)	Boc Sciences, Syngene	4–6 Weeks	$2,500 – $3,500 / 10g
Tier 2 (Catalog)	Combi-Blocks, Fluorochem	3–5 Weeks	$1,500 – $2,200 / 10g
Tier 3 (Bulk)	Ambeed, Alichem	4–8 Weeks	Inquiry Based

© 2026 BenchChem. All rights reserved.

> *Procurement Note: When requesting quotes, specify CAS 1256355-10-8 (generic for bromo-precursor analogs) or provide the structure directly. Ask for "Miyaura Borylation of 2-bromo-5-nitrobenzaldehyde."*

Strategy B: In-House Synthesis (Recommended)

Most cost-effective route. Requires purchasing the stable precursor.[1]

Precursor Target:2-Bromo-5-nitrobenzaldehyde (CAS: 84459-32-5) This precursor is stable, cheap, and widely available.[1]

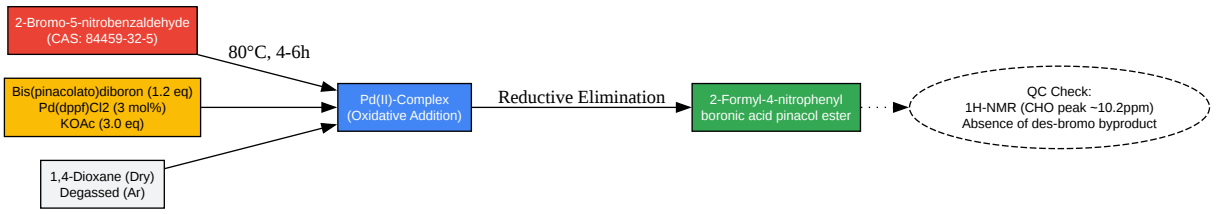
Precursor Supplier	Pack Size	Price (Approx.)	Stock Status
Apollo Scientific	5g	£15.00 ($19)	In Stock (UK)
Combi-Blocks	5g	$18.00	In Stock (USA)
Sigma-Aldrich	1g	$45.00	In Stock
Fluorochem	25g	£65.00 ($82)	In Stock (EU)

Technical Synthesis Protocol (Self-Validating)

Since direct purchase is difficult, the following Miyaura Borylation protocol is the industry standard for generating this compound.[1] This protocol is designed to prevent the oxidation of the aldehyde during the coupling.[1]

Reaction Logic Diagram (Graphviz)

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: Miyaura Borylation workflow converting the aryl bromide precursor to the target pinacol ester.

Step-by-Step Methodology

Reagents:

- Substrate: 2-Bromo-5-nitrobenzaldehyde (1.0 equiv).
- Boron Source: Bis(pinacolato)diboron (B_2pin_2) (1.2 equiv).[1]
- Catalyst: [1,1′-Bis(diphenylphosphino)ferrocene]dichloropalladium(II) ($Pd(dppf)Cl_2$) (0.03 equiv).[1]
- Base: Potassium Acetate (KOAc) (3.0 equiv) — Crucial: Do not use carbonate bases (K_2CO_3) as they can trigger aldol condensation of the aldehyde.[1]
- Solvent: 1,4-Dioxane (Anhydrous, degassed).

Procedure:

- Setup: Charge an oven-dried Schlenk flask with the substrate, B_2pin_2, KOAc, and Pd catalyst.[1]
- Inertion: Evacuate and backfill with Argon three times.[1] (Oxygen sensitivity is high for the catalyst).[1]

© 2026 BenchChem. All rights reserved.

- Solvation: Add anhydrous 1,4-Dioxane via syringe.
- Reaction: Heat to 80°C for 4–6 hours. Note: Do not exceed 90°C to prevent thermal decomposition of the nitro group.[1]
- Workup: Cool to room temperature. Filter through a pad of Celite to remove palladium black.[1] Wash with EtOAc.[1]
- Purification: Concentrate in vacuo. Purify via flash column chromatography (SiO_2) using a gradient of Hexanes/EtOAc (0% → 20%).
  - Critical Step: Silica gel is slightly acidic and can hydrolyze the ester.[1] Add 1% Triethylamine to the eluent to buffer the silica.[1]

Quality Control & Stability

To ensure the integrity of the purchased or synthesized material, use this validation checklist.

Test	Acceptance Criteria	Failure Mode Indicator
^1H NMR ($CDCl_3$)	Distinct singlet at ~10.2 - 10.5 ppm (Aldehyde CHO). Methyl singlets at 1.3 ppm (Pinacol).[1][3]	Loss of CHO peak indicates oxidation to carboxylic acid.[1]
^{11}B NMR	Single peak at ~30 ppm.[1]	Peak at ~20 ppm suggests hydrolysis to boronic acid.[1]
TLC (Silica)	Single spot, UV active.[1]	Streaking indicates hydrolysis on the plate.[1]
Appearance	White to pale yellow solid.[1]	Dark brown/black indicates Pd contamination or decomposition.[1]

Storage Protocol:

- Temperature: -20°C (Long term).

© 2026 BenchChem. All rights reserved.

- Atmosphere: Store under Argon/Nitrogen.[1][4]
- Container: Amber glass (light sensitive due to nitro group).[1]

References

- Miyaura, N., & Suzuki, A. (1995).[1] Palladium-Catalyzed Cross-Coupling Reactions of Organoboron Compounds. Chemical Reviews, 95(7), 2457–2483.[1]
- Ishiyama, T., Murata, M., & Miyaura, N. (1995).[1][5] Palladium(0)-Catalyzed Cross-Coupling Reaction of Alkoxydiboron with Haloarenes: A Direct Procedure for Arylboronic Esters.[1] The Journal of Organic Chemistry, 60(23), 7508–7510.[1][5]
- Apollo Scientific. (2024).[1] Product Catalog: 2-Bromo-5-nitrobenzaldehyde.
- Combi-Blocks. (2024). Boronic Acid Derivatives Catalog.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. 4-Nitrophenylboronic acid pinacol ester synthesis - chemicalbook [chemicalbook.com]
- 2. Page loading... [wap.guidechem.com]
- 3. rsc.org [rsc.org]
- 4. pdf.benchchem.com [pdf.benchchem.com]
- 5. Miyaura borylation - Wikipedia [en.wikipedia.org]
- To cite this document: BenchChem. [Technical Procurement & Application Guide: 2-Formyl-4-nitrophenylboronic Acid Pinacol Ester]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b581657/docs#technical-procurement-application-guide-2-formyl-4-nitrophenylboronic-acid-pinacol-ester]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.